

Enhancing Perovskite Solar Cell Stability with Butylammonium Bromide Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *tert*-Butylamine hydrobromide

CAS No.: 60469-70-7

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction:

The long-term stability of perovskite solar cells (PSCs) remains a critical hurdle for their commercialization. Environmental factors such as moisture and heat can lead to rapid degradation of the perovskite active layer, diminishing device performance over time. To address this challenge, various strategies have been developed, with the incorporation of large organic cations, such as butylammonium isomers, emerging as a particularly effective approach. This technical guide focuses on the use of n-butylammonium bromide (n-BABr) and tetrabutylammonium bromide (TBABr) as passivating agents to enhance the stability and performance of perovskite solar cells. While the specific use of tert-butylammonium bromide (t-BABr) is not well-documented in publicly available scientific literature, the insights from its isomers, n-BABr and TBABr, provide a strong foundation for understanding the role of bulky alkylammonium halides in perovskite stabilization.

This guide provides a comprehensive overview of the mechanisms of action, detailed experimental protocols, and a summary of the performance enhancements achieved through the use of n-BABr and TBABr in perovskite solar cells.

Core Mechanisms of Stability Enhancement

The introduction of n-BABr and TBABr into perovskite formulations enhances stability through several key mechanisms:

- **Defect Passivation:** The bromide ions (Br^-) from these additives can fill halide vacancies, which are prevalent defects in perovskite crystals that act as non-radiative recombination centers. The bulky butylammonium cations can passivate undercoordinated lead ions (Pb^{2+}) and defects at grain boundaries and surfaces, reducing charge carrier recombination and thereby increasing the open-circuit voltage (V_{oc}) and fill factor (FF) of the solar cell.
- **Formation of 2D/3D Heterostructures:** The large n-butylammonium cation can induce the in-situ formation of a two-dimensional (2D) perovskite layer on top of the three-dimensional (3D) bulk perovskite.[1][2][3][4][5][6][7] This 2D capping layer acts as a protective barrier, enhancing the material's resistance to moisture and other environmental degradants. The wider bandgap of the 2D layer can also create a favorable energy alignment at the interface, facilitating charge extraction.
- **Improved Film Morphology and Crystallinity:** The presence of TBABr in the precursor solution can influence the crystallization process of the perovskite film, often leading to the formation of higher-quality perovskite films with enhanced crystallinity and a smoother surface, resulting in decreased grain boundaries.[8]

Data Presentation: Performance and Stability Metrics

The following tables summarize the quantitative impact of n-butylammonium bromide and tetrabutylammonium bromide on the performance and stability of perovskite solar cells, as reported in various studies.

Table 1: Photovoltaic Performance Parameters with n-Butylammonium Bromide (n-BABr) Surface Treatment

Perovskite Composition	n-BABr Treatment	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
Cs _{0.17} FA _{0.83} Pb(I _{0.6} Br _{0.4}) ₃	Without	-	-	-	-	[1] [2] [3] [4] [5] [6] [7]
Cs _{0.17} FA _{0.83} Pb(I _{0.6} Br _{0.4}) ₃	With	Enhanced by 80 mV	-	-	19.4	[5]
MAPbI ₃	1 vol% C ₄ H ₉ NH ₃ I	-	-	-	10.2	[9]

Table 2: Photovoltaic Performance and Stability with Tetrabutylammonium Bromide (TBABr) Additive

Perovskite Composition	TBABr Additive	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Stability	Reference
CsPbI _{2.4} Br _{0.6}	With	-	-	-	15.21	Retained >93% of initial PCE after 1600 hours in N ₂	[10]
(unspecified)	With	1.119	23.41	76.97	20.16	-	[8]
(unspecified)	With	1.17	-	-	21.92	Superior humidity and thermal resistance	[8]
(unspecified)	With	-	-	-	24.53	Retained 90% of initial PCE after 400 hours at 60 °C	[11]

Experimental Protocols

The following are representative experimental protocols for the incorporation of n-BABr and TBABr in perovskite solar cell fabrication, based on methods described in the literature.

Protocol 1: Surface Treatment with n-Butylammonium Bromide (n-BABr)

This protocol describes the post-fabrication surface treatment of a 3D perovskite film with an n-BABr solution to form a 2D/3D heterostructure.

Materials:

- Pre-fabricated 3D perovskite film on a suitable substrate (e.g., FTO/c-TiO₂/m-TiO₂)
- n-Butylammonium bromide (n-BABr)
- Isopropyl alcohol (IPA)
- Spin coater
- Hotplate

Procedure:

- Prepare the n-BABr Treatment Solution:
 - Dissolve n-butylammonium bromide in isopropyl alcohol to a concentration of 10 mg/mL.
 - Stir the solution at room temperature for at least 1 hour to ensure complete dissolution.
- Surface Treatment:
 - Place the substrate with the pre-fabricated 3D perovskite film onto the spin coater.
 - Dispense 100 µL of the n-BABr solution onto the surface of the perovskite film.
 - Spin coat at 4000 rpm for 30 seconds.
- Annealing:
 - Transfer the substrate to a hotplate and anneal at 100 °C for 10 minutes in a nitrogen-filled glovebox.

- Completion of the Device:
 - Proceed with the deposition of the hole transport layer (e.g., Spiro-OMeTAD) and the metal back contact (e.g., gold or silver) according to standard procedures.

Protocol 2: Incorporation of Tetrabutylammonium Bromide (TBABr) as an Additive

This protocol describes the incorporation of TBABr directly into the perovskite precursor solution.

Materials:

- Lead iodide (PbI_2)
- Formamidinium iodide (FAI)
- Methylammonium bromide (MABr)
- Cesium iodide (CsI)
- Tetrabutylammonium bromide (TBABr)
- Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Substrates (e.g., FTO-coated glass) with an electron transport layer (e.g., SnO_2)
- Anti-solvent (e.g., chlorobenzene)
- Spin coater
- Hotplate

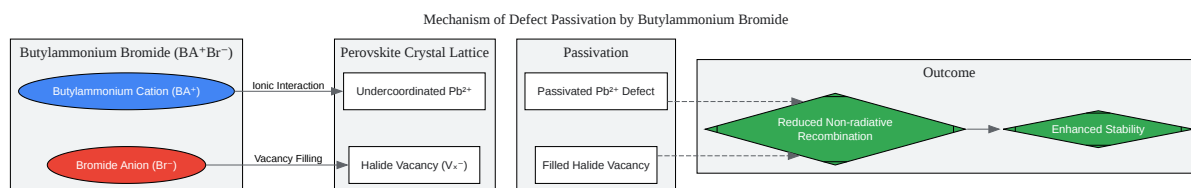
Procedure:

- Prepare the Perovskite Precursor Solution with TBABr:

- Prepare a stock solution of the desired 3D perovskite precursor (e.g., $\text{Cs}_{0.05}(\text{FA}_{0.83}\text{MA}_{0.17})_{0.95}\text{Pb}(\text{I}_{0.83}\text{Br}_{0.17})_3$) in a mixture of DMF and DMSO (e.g., 4:1 v/v).
- Prepare a separate stock solution of TBABr in DMF.
- Add the TBABr stock solution to the perovskite precursor solution to achieve the desired final concentration (typically in the range of 0.1 to 5 mol% with respect to the A-site cation).
- Stir the final solution at room temperature for at least 2 hours.
- Film Deposition:
 - Deposit the TBABr-containing perovskite precursor solution onto the substrate using a two-step spin-coating process (e.g., 1000 rpm for 10 s, followed by 5000 rpm for 30 s).
 - During the second high-speed step, dispense an anti-solvent (e.g., 100 μL of chlorobenzene) onto the spinning substrate approximately 10-15 seconds before the end of the program.
- Annealing:
 - Immediately transfer the substrate to a preheated hotplate and anneal at 150 °C for 15 minutes in a nitrogen-filled glovebox.
- Completion of the Device:
 - Allow the film to cool down before depositing the hole transport layer and the metal back contact.

Mandatory Visualizations

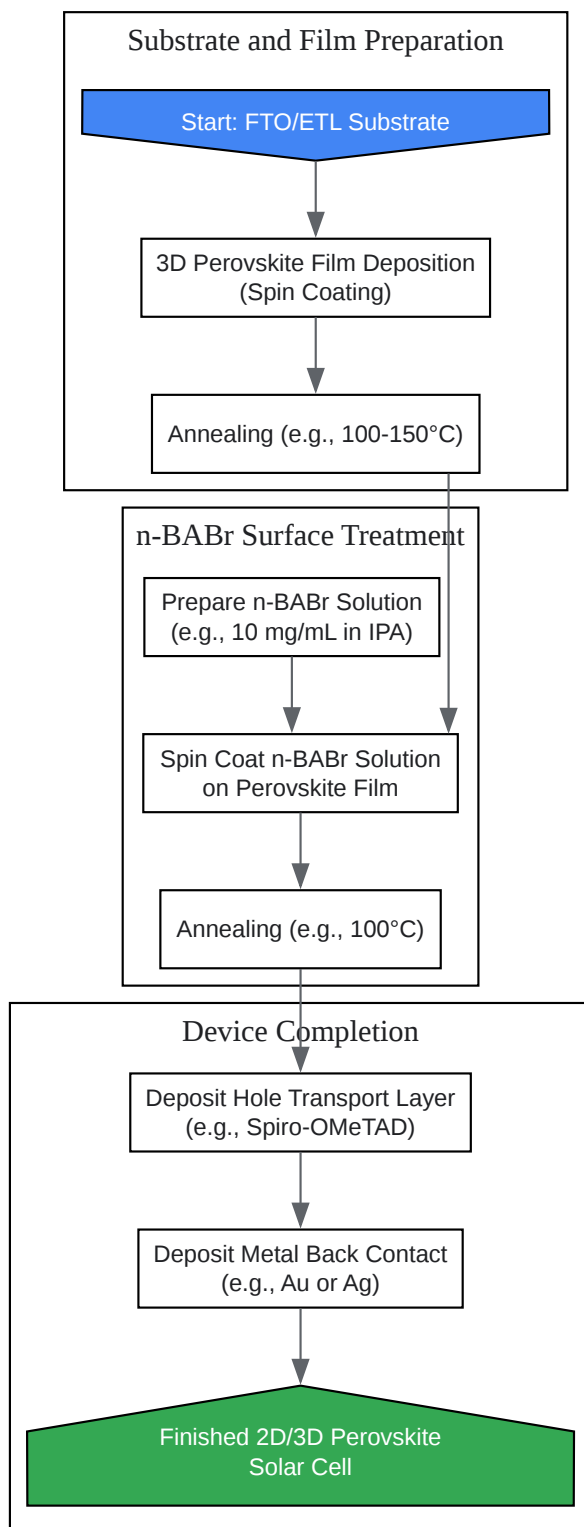
Signaling Pathways and Experimental Workflows



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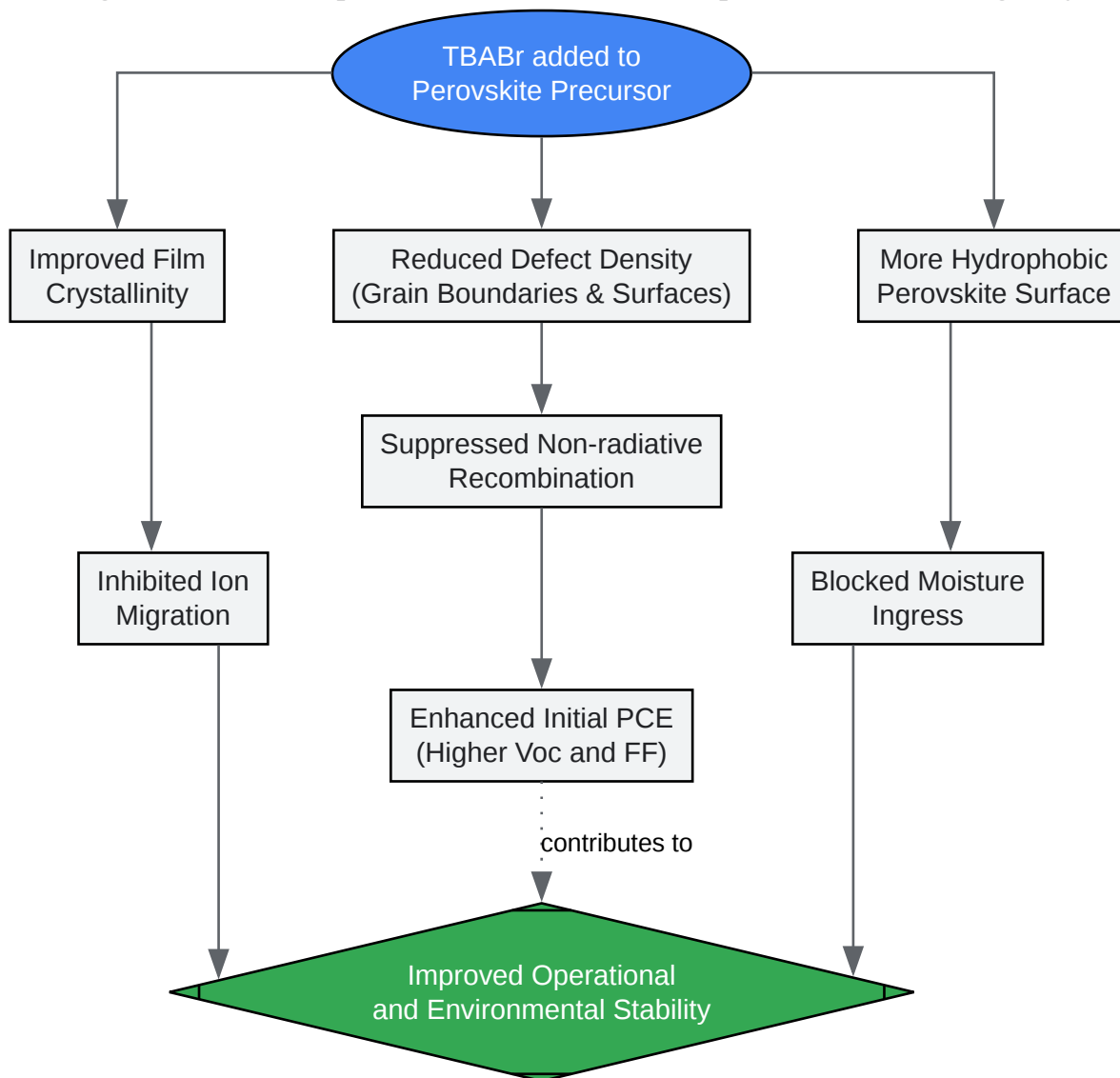
Caption: Defect passivation mechanism by butylammonium bromide.

Experimental Workflow: n-BABr Surface Treatment

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Caption: Experimental workflow for n-BABr surface treatment.

Logical Relationship: TBABr Additive and Improved Device Longevity

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Caption: Logical flow from TBABr addition to enhanced stability.

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